

Personal protective equipment for handling Vipoglanstat

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Compound of Interest

Compound Name: Vipoglanstat

Cat. No.: B10830976

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Essential Safety and Handling Guide for Vipoglanstat

Disclaimer: This document provides guidance on the safe handling of **Vipoglanstat** based on general laboratory safety principles for potent research compounds. A specific Safety Data Sheet (SDS) for **Vipoglanstat** is not publicly available. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and conduct a thorough risk assessment before handling this compound.

Vipoglanstat is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1) and should be handled with care in a laboratory setting.^{[1][2]} All products containing **Vipoglanstat** are intended for research purposes only and are not for human or veterinary use.

Personal Protective Equipment (PPE) and Engineering Controls

Due to its potent nature, a multi-layered approach to safety, incorporating both PPE and engineering controls, is crucial. The primary goal is to prevent inhalation, ingestion, and skin/eye contact.

Minimum PPE Requirements:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.[3] Given the powdered nature of the compound, double-gloving is recommended.[4] Gloves should be changed regularly and immediately if contaminated.[4]
- **Eye Protection:** Safety glasses with side shields are the minimum requirement.[5] For tasks with a higher risk of splashes or aerosol generation, chemical safety goggles and a face shield should be worn.[3][5]
- **Lab Coat:** A lab coat, preferably one that is fire-resistant, should be worn to protect clothing and skin.[3]
- **Footwear:** Closed-toe shoes must be worn in the laboratory at all times.[3]

Recommended Engineering Controls:

- **Ventilation:** All handling of powdered **Vipoglanstat** should be performed in a certified chemical fume hood, glove box, or other containment enclosure to minimize inhalation risk. [6][7]
- **Weighing:** Use a balance with a draft shield or conduct weighing within a ventilated enclosure.

For handling high-potency active pharmaceutical ingredients (HPAPIs), a five-level cascading protection system is often recommended, with the primary methods focusing on product isolation through engineering controls.[6]

Operational and Disposal Plans

A clear plan for handling and disposal is essential for safety and compliance.

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly and the fume hood or containment system is functioning properly.
- **Weighing and Aliquoting:** Handle the solid compound carefully to avoid generating dust. Use appropriate tools (e.g., spatulas) and weigh the desired amount in a tared container within the containment system.

- **Solution Preparation:** If preparing a solution, add the solvent to the powdered **Vipoglanstat** slowly to avoid splashing.
- **Cleanup:** After handling, decontaminate all surfaces and equipment. Dispose of all contaminated disposables as hazardous waste.
- **Handwashing:** Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan:

The disposal of investigational drugs and research chemicals must comply with federal, state, and local regulations.

- **Waste Segregation:** Segregate **Vipoglanstat** waste from non-hazardous waste to avoid unnecessary disposal costs.[8]
- **Contaminated Materials:** All disposable items that have come into contact with **Vipoglanstat** (e.g., gloves, pipette tips, empty containers) should be collected in a designated, sealed hazardous waste container.
- **Unused Compound:** Unused or unwanted **Vipoglanstat** should be disposed of as hazardous chemical waste through your institution's EHS program. Do not pour chemical waste down the drain or dispose of it in the regular trash.[9]
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The defaced, clean container can then be disposed of according to institutional policy.[9]

Chemical and Physical Properties

Below is a summary of the available data for **Vipoglanstat**.

Property	Value
Synonyms	BI 1029539, GS-248, OX-MPI[1]
Molecular Formula	C30H34Cl2F5N5O3[10]
Molecular Weight	678.52 g/mol [11]
Storage Temperature	Powder: -20°C for up to 2 years. In DMSO: -80°C for up to 6 months.[10]

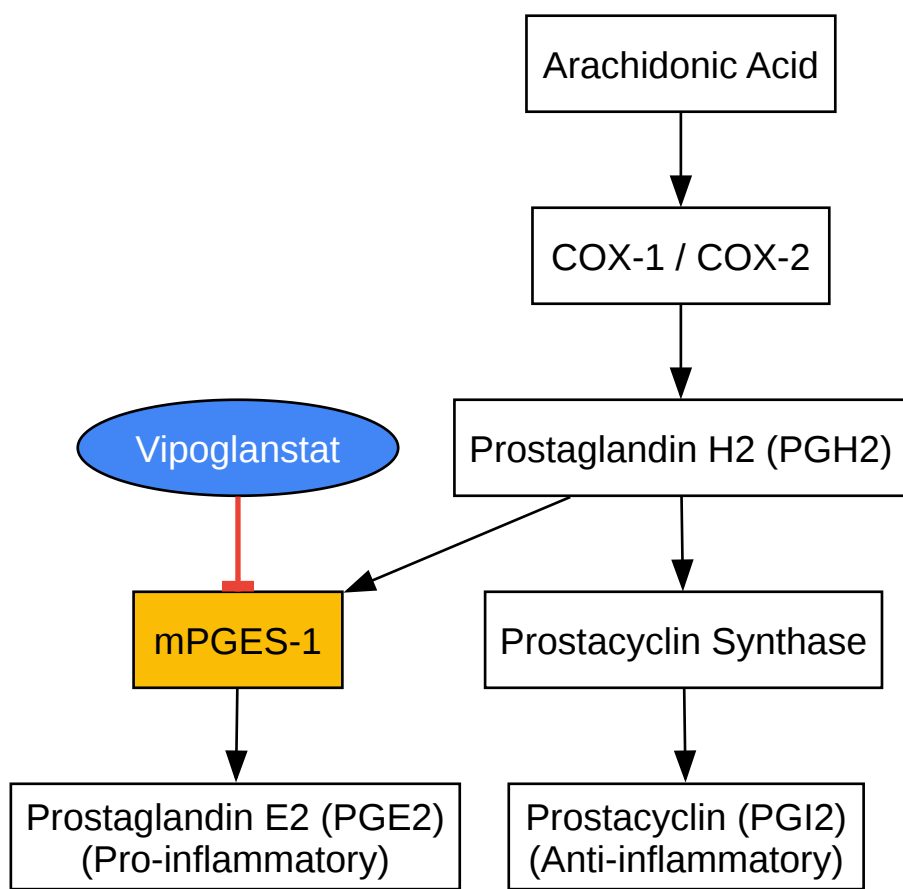
Experimental Protocols: Example Dosages in Animal Studies

The following table summarizes dosages of **Vipoglanstat** used in published animal studies. These are for informational purposes only and do not constitute a recommendation.

Animal Model	Dosage	Administration Route	Study Focus
Mice	30 mg/kg	Intraperitoneal (i.p.)	LPS-induced lung injury[1]
Mice	30 mg/kg	Oral (p.o.)	Sepsis-induced lung injury[1]

Visualizations

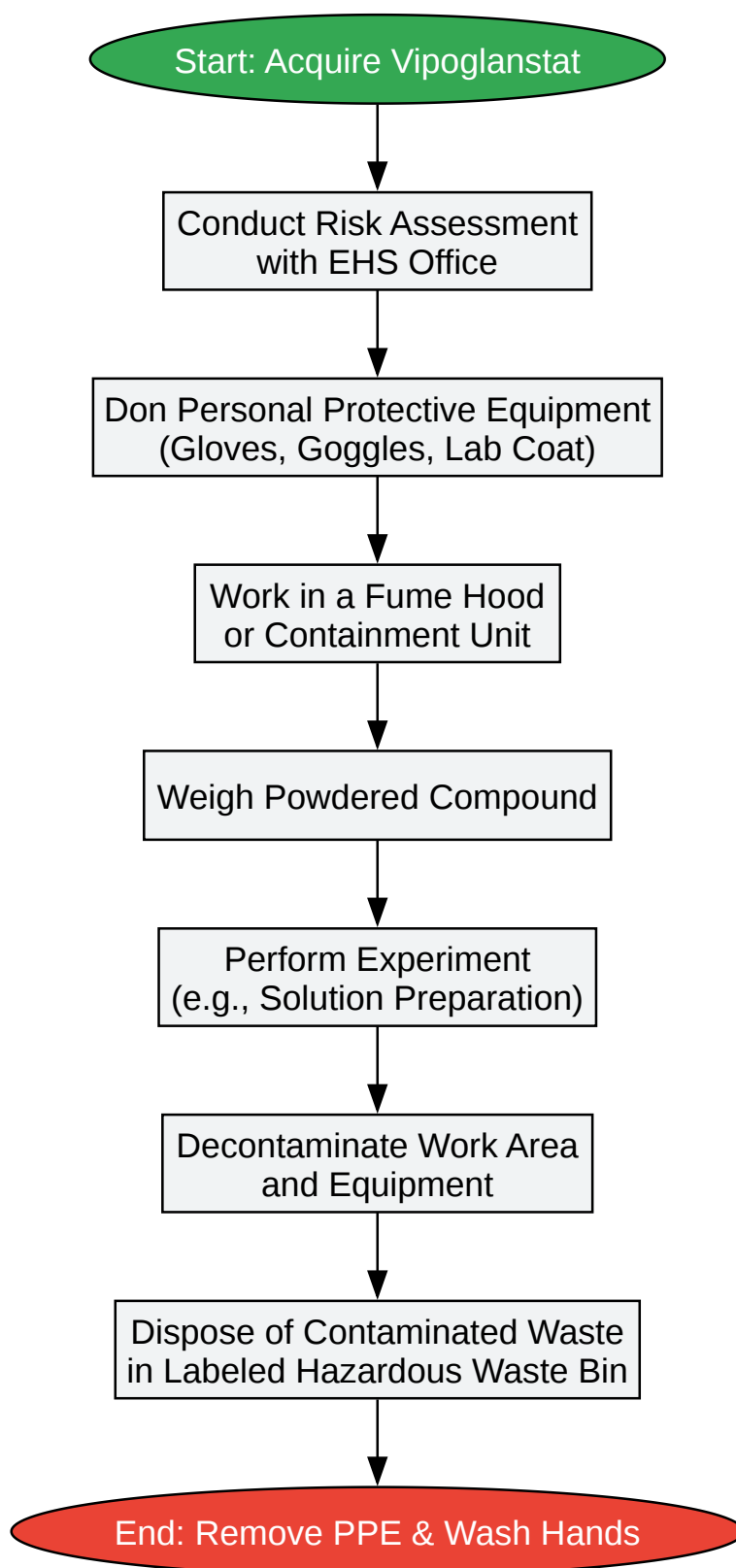
Signaling Pathway of Vipoglanstat



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Caption: Mechanism of action of **Vipoglanstat**.

Experimental Workflow for Handling Vipoglanstat



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Caption: Safe handling workflow for **Vipoglanstat**.

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